Downstream Targets of TC-S 7009: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*TC-S 7009*
CAS No.:	*1422955-31-4*
Cat. No.:	*B611263*

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Abstract

TC-S 7009 is a potent and highly selective small-molecule inhibitor of the hypoxia-inducible factor 2α (HIF-2α), a key transcription factor implicated in the progression of various cancers, particularly clear cell renal cell carcinoma (ccRCC). By binding to the PAS-B domain of HIF-2α, **TC-S 7009** effectively disrupts its heterodimerization with the aryl hydrocarbon receptor nuclear translocator (ARNT), also known as HIF-1β. This inhibition prevents the HIF-2α/ARNT complex from binding to hypoxia response elements (HREs) in the promoter regions of its target genes, thereby downregulating their expression. This guide provides a comprehensive overview of the known and anticipated downstream targets affected by **TC-S 7009** treatment, supported by quantitative data from studies on HIF-2α inhibition, detailed experimental protocols, and visualizations of the core signaling pathways.

Core Mechanism of Action

Under hypoxic conditions, HIF-2α protein stabilizes and translocates to the nucleus, where it forms a heterodimer with ARNT. This complex then acts as a transcription factor, driving the

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expression of a multitude of genes involved in critical cellular processes that promote tumor growth and survival. These processes include angiogenesis, cell proliferation, metabolism, and metastasis. **TC-S 7009**'s primary mechanism is the direct inhibition of the HIF-2α/ARNT dimerization, leading to a broad-spectrum downregulation of HIF-2α-dependent gene expression.[1]

Signaling Pathway Visualization

The following diagram illustrates the mechanism of action of **TC-S 7009** within the HIF-2α signaling pathway.

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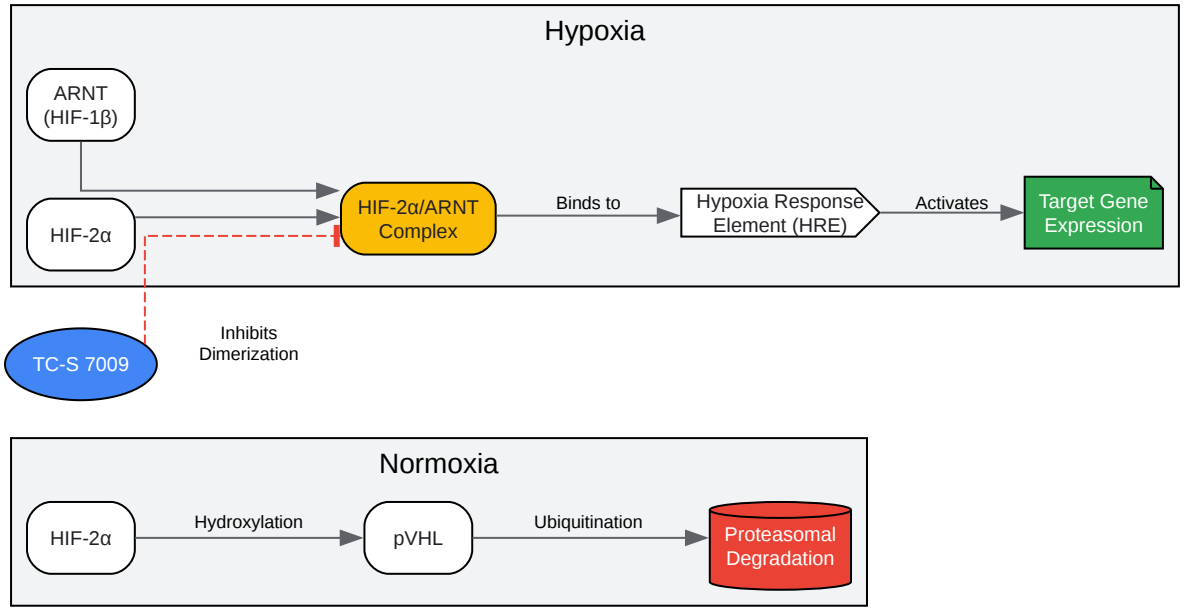

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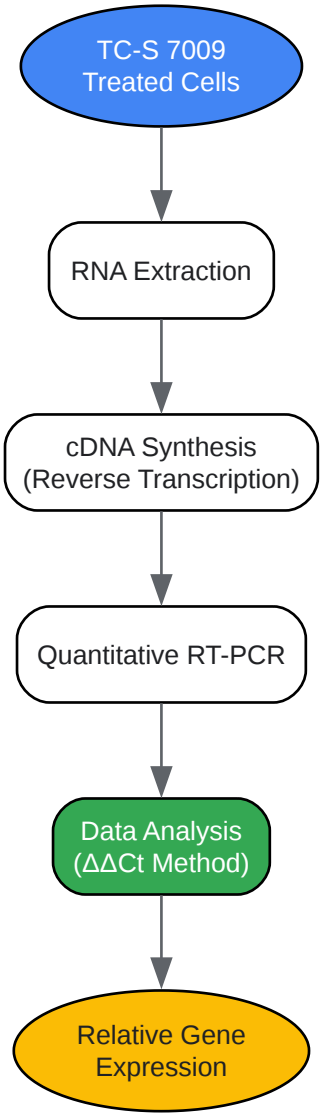

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References

- 1. What are HIF-2α inhibitors and how do they work? [synapse.patsnap.com]
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